

# Spectroscopic Analysis of 4-Hydroxy-2-methoxy-3-methylbenzaldehyde: A Technical Guide

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## Compound of Interest

Compound Name: 4-Hydroxy-2-methoxy-3-methylbenzaldehyde

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**Abstract** This technical guide provides a comprehensive framework for the structural characterization and spectroscopic validation of **4-hydroxy-2-methoxy-3-methylbenzaldehyde** (

[1]) Targeted at drug development professionals and analytical chemists, this document moves beyond basic spectral listing to address the critical challenge of regio-isomer differentiation in polysubstituted benzaldehydes. We explore the specific utility of this compound as a pharmacophore intermediate (e.g., in immunomodulator synthesis) and provide a self-validating analytical protocol using NMR, IR, and MS modalities.[1]

## Chemical Identity & Structural Significance[1][2][3][4][5]

The molecule **4-hydroxy-2-methoxy-3-methylbenzaldehyde** is a densely functionalized aromatic building block.[1] Its specific substitution pattern—placing the methyl group at the crowded 3-position between a methoxy and a hydroxyl group—creates unique steric and electronic signatures essential for its reactivity and biological binding profiles.[1]

## Core Data

| Property          | Specification                                                                                                     |
|-------------------|-------------------------------------------------------------------------------------------------------------------|
| IUPAC Name        | 4-hydroxy-2-methoxy-3-methylbenzaldehyde                                                                          |
| Molecular Formula |                                                                                                                   |
| Molecular Weight  | 166.17 g/mol                                                                                                      |
| CAS Registry      | 69471-05-2 (Note: Often conflated with dimethoxy analogs in databases; verify by formula)                         |
| Key Application   | Intermediate for substituted benzyl-piperazine immunomodulators; Trimetazidine impurity profiling. <sup>[1]</sup> |

## The "Impurity 21" Nomenclature Pitfall

Critical Warning: In pharmaceutical impurity databases (e.g., Trimetazidine profiling), this compound is frequently designated as "Impurity 21."<sup>[1]</sup> However, some commercial catalogs incorrectly list the formula as

(referring to a dimethoxy variant).<sup>[1]</sup> Always validate the precursor identity via Mass Spectrometry (

166 vs. 182) before proceeding with synthesis.<sup>[1]</sup>

## Vibrational Spectroscopy (IR)

Infrared spectroscopy serves as the initial "fingerprint" validation, confirming the presence of the three distinct oxygenated functionalities.<sup>[1]</sup>

## Functional Group Assignments

The crowded 1,2,3,4-substitution pattern disrupts standard hydrogen bonding networks, leading to specific shifts.

| Frequency ( ) | Vibration Mode | Diagnostic Insight                                                                                                              |
|---------------|----------------|---------------------------------------------------------------------------------------------------------------------------------|
| 3250–3450     | stretch        | Broad band.[1] The 4-OH is sterically flanked by the 3-Me, potentially weakening intermolecular H-bonding compared to vanillin. |
| 2850 & 2750   | aldehyde       | The characteristic "Fermi doublet" of the formyl group.[1]                                                                      |
| 1665–1675     | stretch        | Conjugated aldehyde.[1]<br>Shifted lower than non-conjugated analogs ( ) due to resonance with the aromatic ring.[1]            |
| 1580–1600     | aromatic       | Skeletal ring vibrations.                                                                                                       |
| 1260–1275     | ether          | Aryl-alkyl ether stretch (Methoxy group).[1]                                                                                    |

## Nuclear Magnetic Resonance (NMR) Strategy

NMR is the definitive tool for distinguishing this molecule from its isomers (e.g., 4-hydroxy-3-methoxy-2-methylbenzaldehyde).[1] The strategy relies on determining the neighborhood of the methyl and methoxy groups.[1]

### NMR (500 MHz, DMSO- )

Rationale for DMSO: The phenolic proton is often invisible in

due to exchange; DMSO stabilizes it via H-bonding, appearing as a sharp singlet.[1]

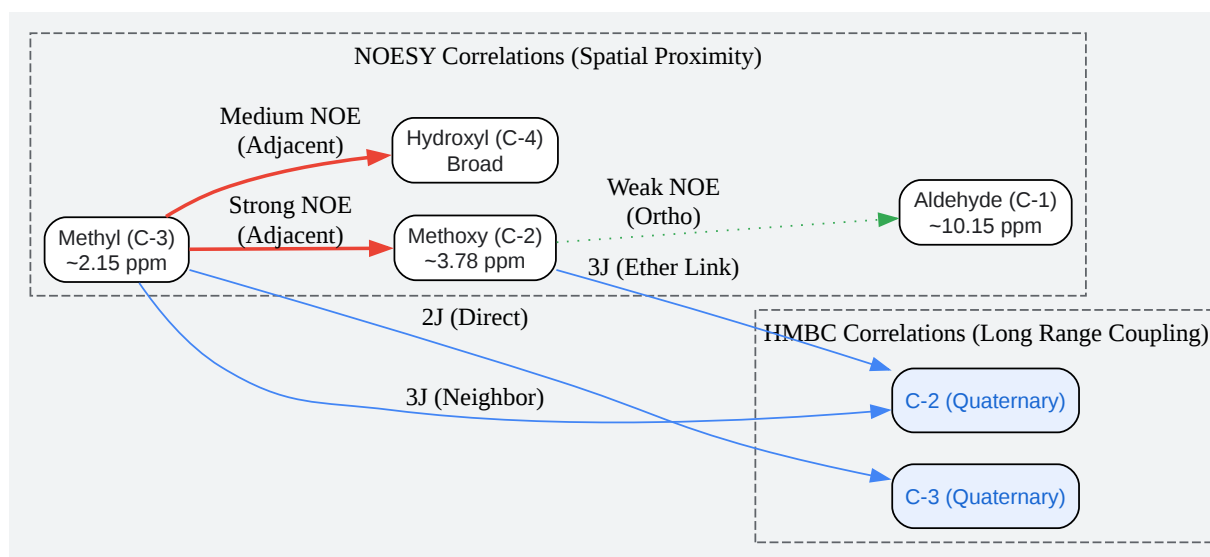
| Shift (ppm) | Multiplicity  | Integration | Assignment        | Structural Logic                                                     |
|-------------|---------------|-------------|-------------------|----------------------------------------------------------------------|
| 10.15       | Singlet (s)   | 1H          | -CHO              | Typical aromatic aldehyde.[1]                                        |
| 9.80–10.20  | Broad (s)     | 1H          | -OH               | Phenolic proton (highly variable with concentration/temperature).[1] |
| 7.45        | Doublet (d, ) | 1H          | H-6               | Ortho to CHO (deshielded).[1]<br>Coupled to H-5.                     |
| 6.75        | Doublet (d, ) | 1H          | H-5               | Ortho to OH (shielded).[1]<br>Coupled to H-6.                        |
| 3.78        | Singlet (s)   | 3H          | -OCH <sub>3</sub> | Methoxy at C-2.[1]                                                   |
| 2.15        | Singlet (s)   | 3H          | -CH <sub>3</sub>  | Methyl at C-3 (aromatic methyl).[1]                                  |

## Regio-Isomer Differentiation (NOESY/HMBC)

To prove the methyl group is at position 3 (between OMe and OH), use Nuclear Overhauser Effect Spectroscopy (NOESY).[1]

- Target Isomer (2-OMe, 3-Me): The Methyl protons ( ) will show NOE correlations to both the Methoxy protons ( ) and the Phenolic proton ( ) or H-5 if OH is exchanging.[1]

- Alternative Isomer (2-Me, 3-OMe): The Methyl protons would generally only show NOE to the aromatic proton or the OMe, but the spatial geometry is distinct.[1]



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Figure 1: NMR Correlation Strategy. Red arrows indicate critical spatial checks (NOESY) to confirm the 2-methoxy-3-methyl arrangement.

## Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides fragmentation patterns characteristic of the functional groups.[1]

## Ionization Mode: ESI (+/-) or EI[1]

- Molecular Ion (

):

166.[1]

- Base Peak Logic:

- Loss of Methyl (

- )

- 151.[1] Common in methoxy-arenes (formation of quinoid-like species).[1]

- Loss of Formyl (

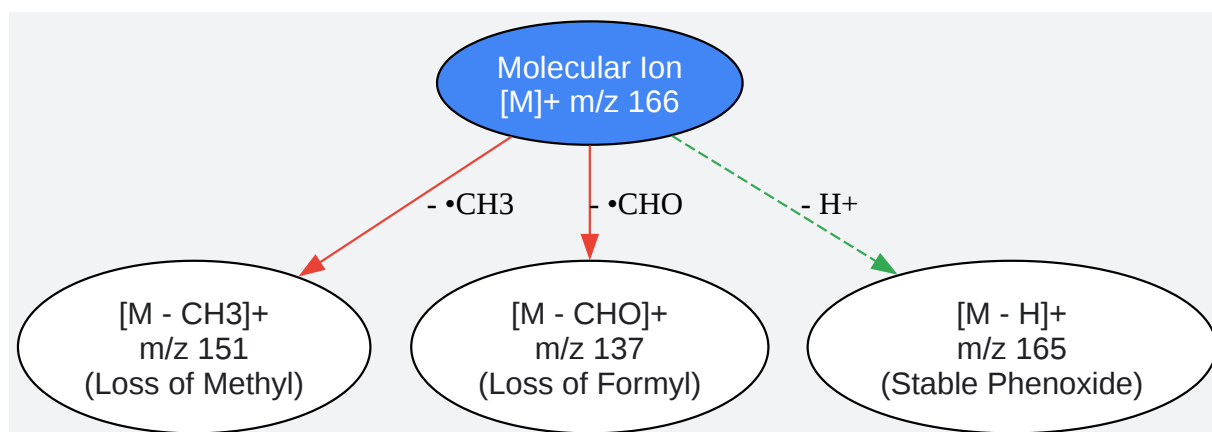
- )

- 137.[1] Characteristic of benzaldehydes (

- ).[1]

- Loss of CO (

- ): Secondary fragmentation from the phenol/aldehyde.[1]



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Figure 2: Primary fragmentation pathways expected in EI-MS analysis.

## Experimental Protocol: Purity Validation Workflow

To ensure data integrity during drug development or impurity profiling, follow this stepwise protocol.

## Step 1: Sample Preparation[1]

- Solvent Selection: Dissolve 10 mg of sample in 0.6 mL DMSO-

. Avoid

if the sample is hygroscopic or if OH resolution is critical.[1]

- Clarification: If the solution is cloudy, filter through a 0.2

PTFE syringe filter to remove inorganic salts (common if synthesized via Reimer-Tiemann or formylation).[1]

## Step 2: Data Acquisition[1]

- Run  $^1\text{H}$  NMR (16 scans): Check for the integration ratio 1:1:1:1:3:3 (CHO:OH:H6:H5:OMe:Me).[1]
- Run NOESY (Mixing time 0.3-0.5s): Specifically look for the cross-peak between the singlet at 2.15 ppm (Me) and 3.78 ppm (OMe). Absence of this peak suggests an isomer mismatch. [1]
- Run LC-MS: Use a C18 column, Water/Acetonitrile gradient (0.1% Formic Acid).[1] Look for a single peak at 167 ( ).[1]

## Step 3: Criteria for Acceptance

- Purity: >98% by LC-UV (254 nm).
- Identity:  $^1\text{H}$  NMR matches predicted shifts; MS parent ion confirms MW 166.[1]
- Isomer Check: NOESY confirms Me/OMe proximity.

## References

- Patent Literature (Synthesis Application)

- Compounds useful as immunomodulators.[1][2][3][4] US Patent 9,872,852 B2. (2018).[1] Describes the use of **4-hydroxy-2-methoxy-3-methylbenzaldehyde** as a starting material in Example 27.
- [1]
- Impurity Profiling (Trimetazidine Context)
  - Trimetazidine Impurity 21.[1] CATO Research Chemicals.[1] Identifies the compound CAS 69471-05-2 in the context of pharmaceutical reference standards.
  - [1]
- General Spectroscopic Methods
  - Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005).[1] Spectrometric Identification of Organic Compounds (7th ed.). John Wiley & Sons.[1][5] (Authoritative text for shift rules of polysubstituted benzenes).

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- 5. 3-Hydroxy-2-methoxybenzaldehyde | C<sub>8</sub>H<sub>8</sub>O<sub>3</sub> | CID 11804953 - PubChem [pubchem.ncbi.nlm.nih.gov]

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